

physical and chemical properties of 2-Cyclohexen-1-OL

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Compound of Interest

Compound Name: 2-Cyclohexen-1-OL

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An In-depth Technical Guide to the Physical and Chemical Properties of **2-Cyclohexen-1-ol**

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Cyclohexen-1-ol** (CAS 822-67-3), a cyclic alcohol with significant applications in chemical synthesis, particularly in the fragrance and pharmaceutical industries.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and key reactivity pathways. The information is presented to facilitate laboratory applications and further research into this versatile compound.

Physical and Chemical Properties

2-Cyclohexen-1-ol is a colorless to light yellow liquid with a characteristic odor.^[1] It is a flammable liquid and should be handled with appropriate safety precautions.^[2] The key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O	[1][2][3][4][5]
Molecular Weight	98.14 g/mol	[2][3][5]
CAS Number	822-67-3	[1][2][3][4][5]
Appearance	Colorless to light yellow, clear liquid	[1]
Boiling Point	164-166 °C	[6][7][8][9]
Density	1.0 g/mL at 25 °C	[7][8][9]
Refractive Index	n _{20/D} 1.487	[7][8]
Flash Point	58 °C (136.4 °F) - closed cup	[6]
Solubility	Soluble in chloroform and methanol.[9] Partially soluble in water.[1]	
Purity	Typically available at 95% purity.	[3]

Spectral Data

Comprehensive spectral data is available for **2-Cyclohexen-1-ol**, which is crucial for its identification and characterization.

- ¹H NMR: Proton NMR spectra are available and provide detailed information about the hydrogen environments in the molecule.[2][10]
- ¹³C NMR: Carbon-13 NMR data is also available for characterizing the carbon skeleton.[2]
- Mass Spectrometry (MS): Electron ionization mass spectra are available, offering insights into the fragmentation patterns and molecular weight.[2][4][11]
- Infrared (IR) Spectroscopy: IR spectra, including FTIR and gas-phase IR, are available, showing characteristic absorption bands for the hydroxyl and alkene functional groups.[2][11]

- Raman Spectroscopy: Raman spectral data has also been documented.[2]

Experimental Protocols

Synthesis of 2-Cyclohexen-1-ol via Heterogeneous Oxidation

A general procedure for the synthesis of **2-Cyclohexen-1-ol** involves the heterogeneous oxidation of an appropriate olefin.[5]

Materials and Equipment:

- Two-necked round-bottom flask
- Magnetic stirrer
- Condenser
- Temperature-controlled oil bath
- Olefin substrate (1 mmol)
- Solvent (2 mL)
- Catalyst (e.g., 3 mg of a Manganese-based catalyst, 0.01 mmol Mn)
- tert-butyl hydroperoxide (equimolar to the substrate)
- Chlorobenzene (internal standard for GC analysis)

Procedure:

- The olefin substrate (1 mmol) is dissolved in 2 mL of a suitable solvent in a two-necked round-bottom flask equipped with a magnetic stirrer and a condenser.
- The catalyst (3 mg, 0.01 mmol Mn) is added to the mixture.
- The flask is placed in a temperature-controlled oil bath and heated to 75°C.

- An equimolar amount of tert-butyl hydroperoxide, with respect to the substrate, is added to initiate the reaction.
- The reaction progress is monitored by gas chromatography (GC), using chlorobenzene as an internal standard.
- The product, **2-Cyclohexen-1-ol**, is identified by comparison with known standards.[5]

Purification

Purification of **2-Cyclohexen-1-ol** can be achieved by distillation through a short Vigreux column.[9]

Chemical Reactivity

2-Cyclohexen-1-ol, as a secondary allylic alcohol, exhibits reactivity at both the hydroxyl group and the carbon-carbon double bond.[12]

Oxidation to 2-Cyclohexen-1-one

A common and important reaction of **2-Cyclohexen-1-ol** is its oxidation to form 2-Cyclohexen-1-one.[12][13][14] This transformation is a key step in the synthesis of various other compounds. The reaction can be carried out using various oxidizing agents. Studies have shown that this oxidation can be achieved on a gold surface (Au(111)) with adsorbed atomic oxygen, where the primary product is 2-cyclohexen-1-one.[13][14]

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Peroxide Formation

2-Cyclohexen-1-ol is classified as a compound that can form peroxides upon concentration, such as during distillation or evaporation.[2] Therefore, appropriate precautions should be taken, especially with older samples.

Safety and Handling

2-Cyclohexen-1-ol is a flammable liquid and vapor.[\[2\]](#) It should be kept away from heat, sparks, open flames, and other ignition sources.[\[1\]\[15\]](#) The container should be kept tightly closed and stored in a well-ventilated place.[\[1\]\[15\]](#) It may be harmful if swallowed, inhaled, or absorbed through the skin.[\[1\]](#)

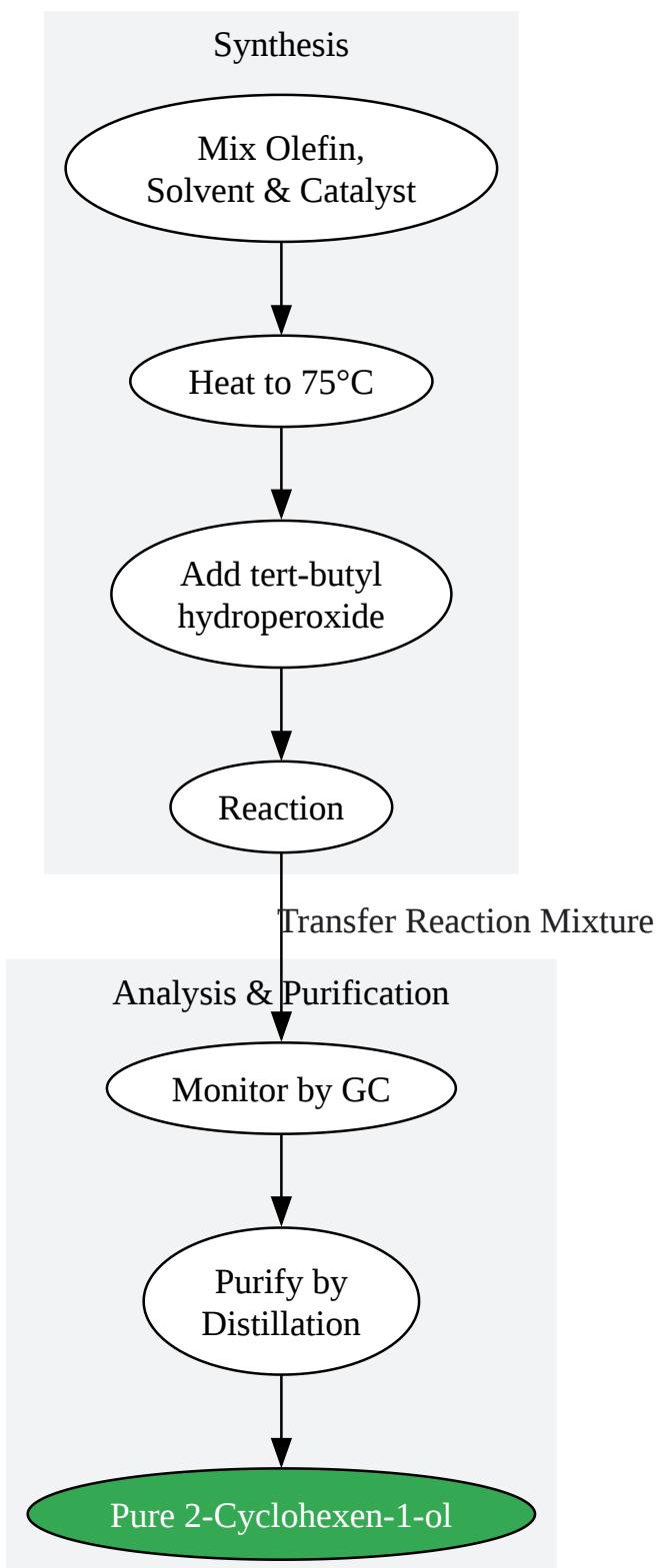
Personal Protective Equipment (PPE):

- Eye Protection: Eyeshields or safety goggles are recommended.[\[15\]](#)
- Hand Protection: Chemical-resistant gloves should be worn.[\[15\]](#)
- Respiratory Protection: A multi-purpose combination respirator cartridge is recommended, especially in areas with poor ventilation.

In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water.[\[1\]\[15\]](#) For fires, use carbon dioxide, dry chemical, or foam for extinction.[\[15\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and analysis of **2-Cyclohexen-1-ol**.

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